

# Myristoyl Pentapeptide-17 Acetate synthesis and purification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

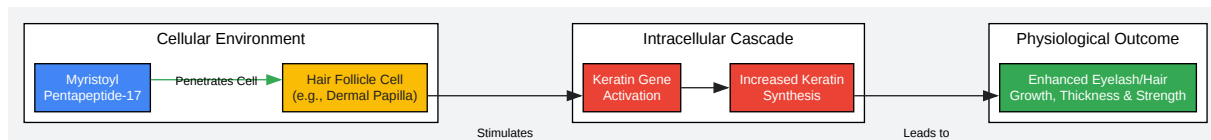
Compound Name: Myristoyl Pentapeptide-17 Acetate

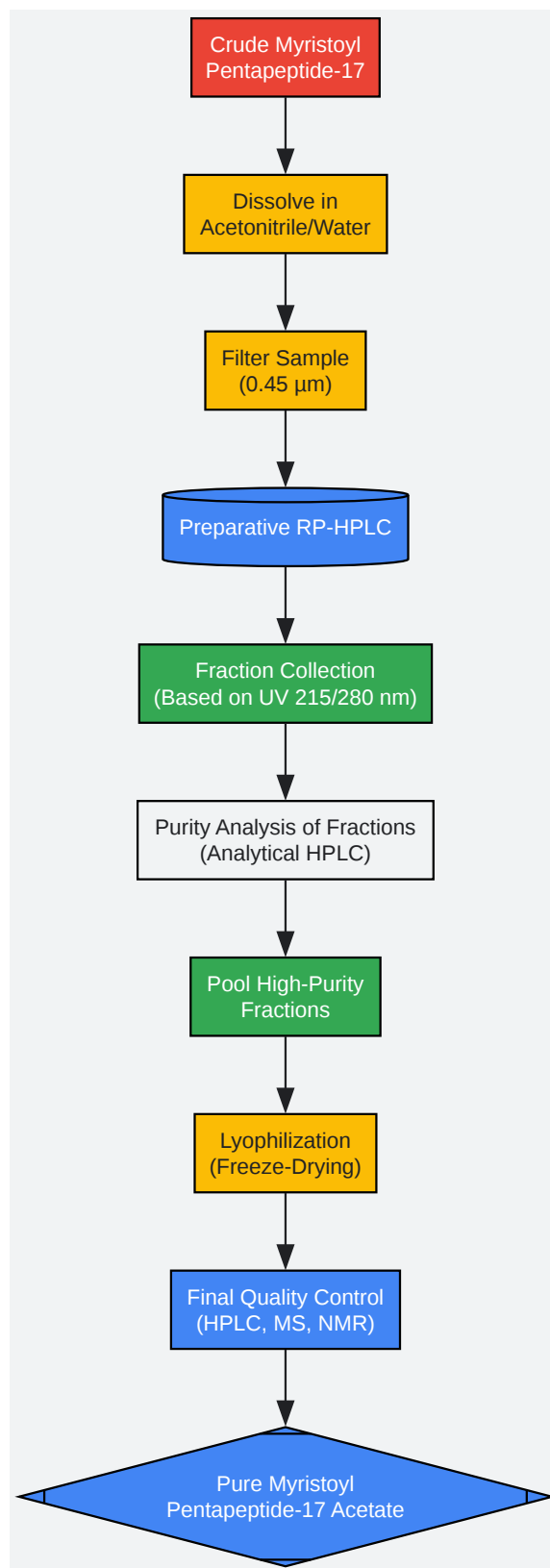
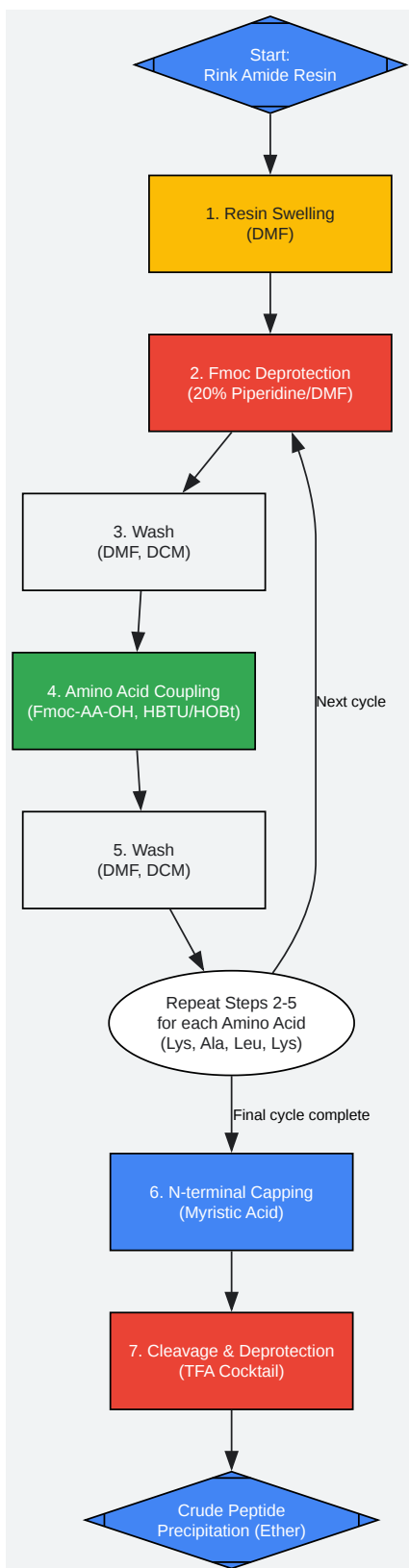
Cat. No.: B8089289

[Get Quote](#)

## Mechanism of Action: Keratin Gene Stimulation

Myristoyl Pentapeptide-17 functions by directly stimulating hair follicle cells to upregulate the expression of keratin genes.<sup>[1][5]</sup> Keratin is the primary structural protein that constitutes hair, eyelashes, and nails. By activating these genetic pathways, the peptide promotes the synthesis of keratin, leading to stronger, thicker, and longer hair fibers.<sup>[2][6]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Myristoyl Pentapeptide-17 (Explained + Products) [[incidecoder.com](https://incidecoder.com)]
- 2. [erthlash.com](https://erthlash.com) [[erthlash.com](https://erthlash.com)]
- 3. Myristoyl Pentapeptide-17 | SymPeptide® 226EL | Cosmetic Ingredients Guide [[ci.guide](https://ci.guide)]
- 4. Myristoyl Pentapeptide-17 - Wholesale Distributor of Raw Materials - POLISH DISTRIBUTOR OF RAW MATERIALS [[naturalpoland.com](https://naturalpoland.com)]
- 5. News - Myristoyl Pentapeptide-17 (Eyelash Peptide) – The new favorite in the beauty industry [[ngherb.com](https://ngherb.com)]
- 6. Eyelashes falling out? Myristoyl pentapeptide-17? | MDhair [[mdhair.co](https://mdhair.co)]
- To cite this document: BenchChem. [Myristoyl Pentapeptide-17 Acetate synthesis and purification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8089289#myristoyl-pentapeptide-17-acetate-synthesis-and-purification>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)